Technical Monograph: Spectroscopic Characterization & Synthesis of 2-Pentyl Butyrate

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Compound of Interest

Compound Name:	*2-Pentyl butyrate*
CAS No.:	*60415-61-4*
Cat. No.:	*B1605965*

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CAS Registry Number: 60415-61-4 IUPAC Name: Pentan-2-yl butanoate Formula:

Molecular Weight: 158.24 g/mol [1][2]

Executive Summary

2-Pentyl butyrate is a branched chain ester characterized by a distinct fruity, banana-pineapple olfactory profile. While widely utilized in the flavor and fragrance industry (FEMA 3893), its role in pharmaceutical development has expanded as a hydrophobic solvation agent and a chiral intermediate in the synthesis of complex aliphatic backbones.

This technical guide provides a definitive spectroscopic atlas (NMR, IR, MS) and a high-purity synthesis protocol designed for research applications requiring >99% purity. The data presented here distinguishes the 2-pentyl isomer from its n-pentyl and isopentyl analogs, a critical differentiation often overlooked in generic spectral databases.

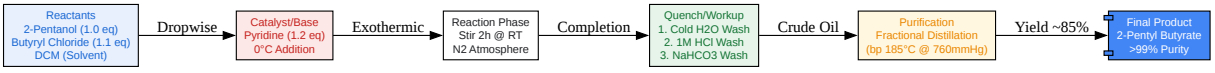
Synthesis Protocol: High-Fidelity Acylation

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For pharmaceutical-grade applications, the standard Fischer esterification is often insufficient due to equilibrium limitations and water management. The following protocol utilizes an Acyl Chloride route to ensure complete conversion and simplified purification.

Reaction Mechanism & Workflow

The synthesis proceeds via the nucleophilic attack of 2-pentanol on butyryl chloride, driven by a weak base (Pyridine or Triethylamine) to scavenge the HCl byproduct.



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Figure 1: Step-wise synthesis workflow for high-purity **2-pentyl butyrate** via acid chloride acylation.

Detailed Methodology

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and addition funnel. Purge with Nitrogen (

).
- Solvation: Charge flask with 2-Pentanol (100 mmol) and dry Dichloromethane (DCM, 100 mL). Add Pyridine (120 mmol).
- Addition: Cool to 0°C. Add Butyryl Chloride (110 mmol) dropwise over 30 minutes. Note: Control exotherm to prevent side reactions.
- Reaction: Allow to warm to room temperature (25°C) and stir for 2 hours. Monitor via TLC (Hexane:EtOAc 9:1).
- Workup:
  - Wash organic layer with cold water (

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mL).

- Wash with 1M HCl (

  mL) to remove residual pyridine.

- Wash with sat.

  to neutralize residual acid.

- Dry over anhydrous

  , filter, and concentrate in vacuo.

- Purification: Distill the crude oil. Collect the fraction boiling at 185–186°C (atmospheric) or ~60°C at 10 mmHg.

Nuclear Magnetic Resonance (NMR) Spectroscopy

The definitive identification of the 2-pentyl isomer relies on the distinct splitting pattern of the methine proton at the chiral center (

).

H NMR Data (400 MHz,)

The methine proton (

4.93) is the diagnostic signal, appearing as a sextet due to coupling with the adjacent methyl group (

) and methylene group (

).

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Position	(ppm)	Multiplicity	Integral	Coupling ( )	Assignment
2'	4.93	Sextet (m)	1H	6.3 Hz	-O-CH(CH3)- (Methine)
2	2.25	Triplet	2H	7.4 Hz	-CH2-COO- (-carbonyl)
3	1.65	Sextet/Mult	2H	7.4 Hz	-CH2-CH2-COO-
3', 4'	1.30–1.55	Multiplet	4H	-	Alkyl Chain (Pentyl)
1'	1.20	Doublet	3H	6.3 Hz	-CH(CH3)- (Chiral Methyl)
4	0.95	Triplet	3H	7.4 Hz	Terminal Methyl (Butyrate)
5'	0.91	Triplet	3H	7.0 Hz	Terminal Methyl (Pentyl)

C NMR Data (100 MHz,)

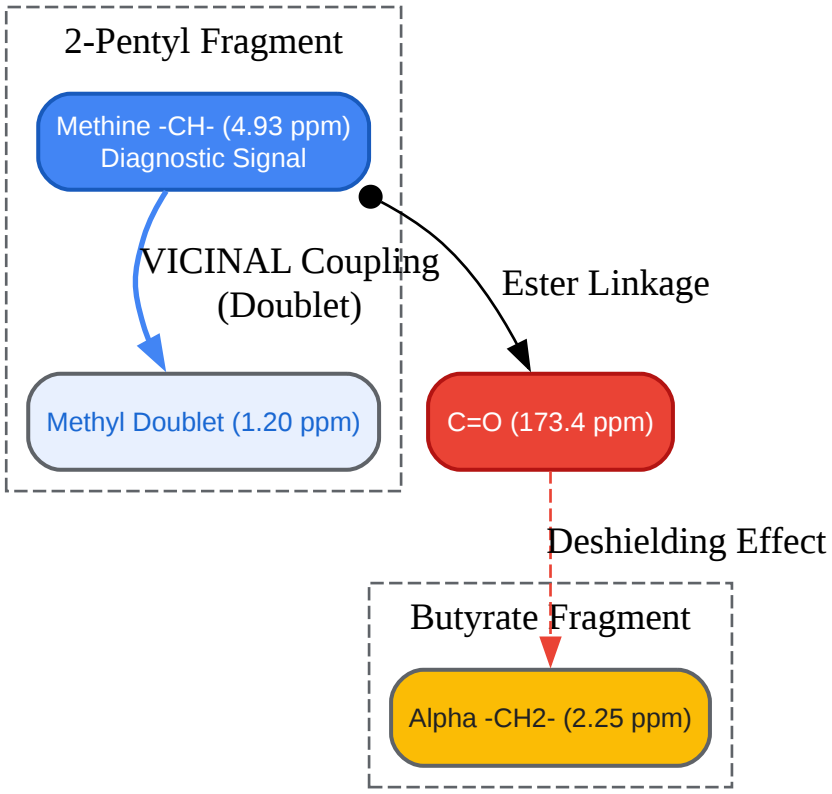
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Position	(ppm)	Type	Assignment
C=O	173.4	Quaternary	Carbonyl Ester
C-O	70.4	CH	Methine (Chiral Center)
-C	36.6	CH2	Butyrate -methylene
Alkyl	35.8	CH2	Pentyl C3'
Alkyl	19.9	CH3	Pentyl C1' (Methyl branch)
Alkyl	18.7	CH2	Pentyl C4'
Alkyl	18.5	CH2	Butyrate -methylene
Me	13.9	CH3	Terminal Methyl (Pentyl)
Me	13.7	CH3	Terminal Methyl (Butyrate)

Structural Connectivity Diagram

The following diagram illustrates the scalar coupling logic used to assign the NMR signals, specifically focusing on the spin system continuity.

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Figure 2: NMR connectivity map highlighting the diagnostic coupling between the methine proton and the chiral methyl group.

Infrared Spectroscopy (FT-IR)

The IR spectrum of **2-pentyl butyrate** is dominated by the ester functionality. The absence of a broad O-H stretch (

) validates the purity of the ester and the removal of the starting alcohol.

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Wavenumber ( )	Intensity	Vibration Mode	Functional Group
2960–2870	Strong	C-H Stretch	Alkyl Chains ( )
1735	Strong	C=O Stretch	Ester Carbonyl
1185	Strong	C-O-C Stretch	Ester Linkage
1460	Medium	C-H Bend	Methylene Scissoring
1380	Medium	C-H Bend	Methyl Rocking (Gem-dimethyl/Isopropyl character)

Mass Spectrometry (EI-MS, 70 eV)

Mass spectrometry provides fragmentation data confirming the acyl and alkyl chain lengths.

- Molecular Ion ( ): m/z 158 (Weak/Trace)
- Base Peak: m/z 43 ( ) or m/z 71 ( ) depending on tuning, typically the butyryl fragment dominates.
- Key Fragments:
  - m/z 89: (Butyric acid protonated)
  - m/z 71: (Butyryl cation -

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-cleavage)

- m/z 43:

  (Propyl cation)

References

- National Institute of Standards and Technology (NIST).Pentan-2-yl butanoate Mass Spectrum & IR Data. NIST Chemistry WebBook, SRD 69.[3] [Link]
- PubChem.Pentan-2-yl butanoate Compound Summary. National Library of Medicine. [Link]
- The Good Scents Company.**2-Pentyl Butyrate** Organoleptic and Chemical Properties.[Link]

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